

# Application Note and Protocol: Standard Operating Procedure for p-Naphtholbenzein Titration

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## Compound of Interest

Compound Name: *p*-Naphtholbenzein

Cat. No.: B087086

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Audience: Researchers, scientists, and drug development professionals.

## Introduction

**p-Naphtholbenzein** is a pH indicator utilized in acid-base titrations, particularly for the determination of acidic and basic constituents in petroleum products and lubricants.[1] This indicator is effective in non-aqueous solvent systems, where the color change at the endpoint is distinct and reproducible. The titration involves dissolving the sample in a suitable solvent mixture and titrating with a standardized alcoholic potassium hydroxide (KOH) solution to a defined color change endpoint.[1][2] The operational principle of **p-Naphtholbenzein**, like other pH indicators, relies on its ability to change color in response to pH alterations in the solution.[3] This color change is due to a structural transformation of the indicator molecule.[3]

## Principle of the Method

To determine the acid number, a sample is dissolved in a mixture of toluene and isopropyl alcohol containing a small amount of water.[1][2] This single-phase solution is then titrated at room temperature with a standard alcoholic base solution. The endpoint is indicated by the color change of the **p-Naphtholbenzein** indicator from orange in an acidic medium to green or green-brown in a basic medium.[1]

## Reagents and Materials

Reagent/Material	Specifications
p-Naphtholbenzein Indicator Solution	10 ± 0.01 g/L solution in titration solvent.[1] The p-naphtholbenzein should be a red amorphous powder with chlorides less than 0.5%. [1][2]
Titration Solvent	A mixture of toluene, anhydrous isopropyl alcohol (containing less than 0.9% water), and water.[1][2]
Standard Alcoholic Potassium Hydroxide (KOH) Solution	0.1 M solution in anhydrous isopropyl alcohol.[1]
Toluene	Reagent grade.
Isopropyl Alcohol	Anhydrous (less than 0.9% water).
Sample	Petroleum product or lubricant.
Erlenmeyer flask	250 mL.
Burette	Calibrated for accurate delivery of the titrant.
Pipettes	Calibrated.
Magnetic stirrer and stir bar	Optional, for consistent mixing.

## Experimental Protocol

### 4.1. Preparation of p-Naphtholbenzein Indicator Solution

- Weigh 1.0 g of **p-Naphtholbenzein** powder.
- Dissolve the powder in 100 mL of the titration solvent (a mixture of toluene and anhydrous isopropyl alcohol). This creates a 1% (w/v) or 10 g/L solution.[1][4][5][6][7]

### 4.2. Preparation of 0.1 M Alcoholic Potassium Hydroxide (KOH) Solution

- Add approximately 6 g of solid KOH to about 1 L of anhydrous isopropyl alcohol in a 2-L Erlenmeyer flask.
- Gently boil the mixture for 10 to 15 minutes, with stirring.

- Allow the solution to stand overnight.
- Decant the clear liquid into a storage bottle.
- Standardize the solution against a primary standard, such as potassium hydrogen phthalate.

#### 4.3. Titration Procedure

- Accurately weigh a suitable amount of the sample into a 250-mL Erlenmeyer flask.
- Add 100 mL of the titration solvent to the flask.
- Add a few drops of the **p-Naphtholbenzein** indicator solution.
- Swirl the flask to dissolve the sample completely.
- Titrate the solution with the standardized 0.1 M alcoholic KOH solution.
- The endpoint is reached when the color of the solution changes from orange to a persistent green or green-brown.<sup>[1]</sup>
- Record the volume of KOH solution used.
- Perform a blank titration using 100 mL of the titration solvent and the indicator, without the sample.

## Data Analysis

The acid number is calculated using the following formula:

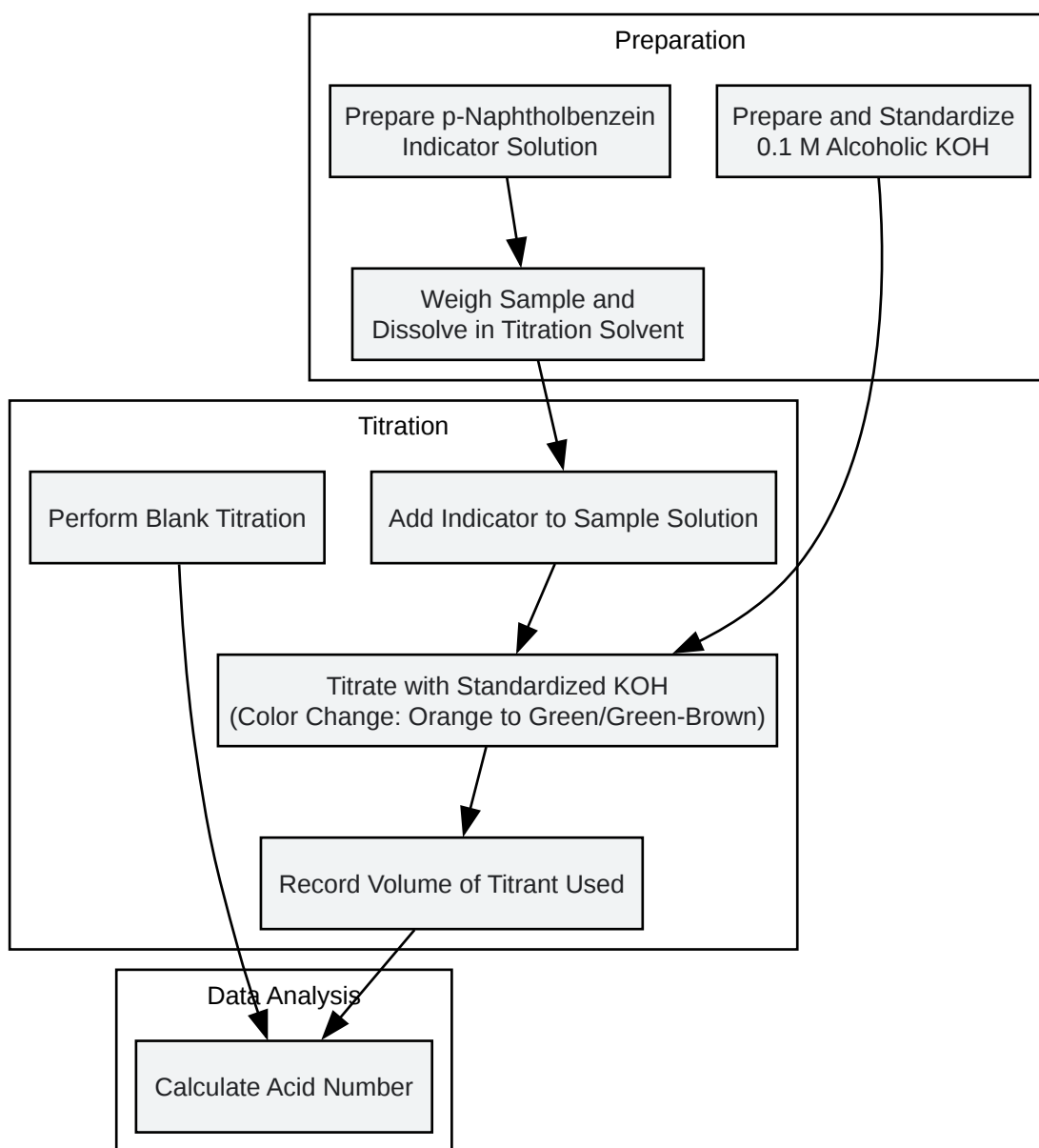
$$\text{Acid Number (mg KOH/g)} = [(A - B) \times M \times 56.1] / W$$

Where:

- A = volume of alcoholic KOH solution used for the sample titration (mL)
- B = volume of alcoholic KOH solution used for the blank titration (mL)
- M = molarity of the alcoholic KOH solution

- 56.1 = molecular weight of KOH ( g/mol )
- W = weight of the sample (g)

## Experimental Workflow



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Caption: Workflow for **p-Naphtholbenzein** Titration.

## Applications

This titration method is widely applicable in the petroleum industry for determining the acid number of new and used oils.[2] The acid number is an important quality control parameter that indicates the level of acidic contaminants in the oil, which can be corrosive and lead to engine damage. The use of **p-Naphtholbenzein** in non-aqueous titrations is also relevant for the analysis of weakly acidic or basic organic compounds that are insoluble in water.[8][9]

## Safety Precautions

- Toluene and isopropyl alcohol are flammable and should be handled in a well-ventilated fume hood.
- Potassium hydroxide is corrosive and can cause severe burns. Wear appropriate personal protective equipment (PPE), including gloves and safety glasses.
- Always add KOH to alcohol, not the other way around, to avoid a violent reaction.

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